

1-Bromo-3,5,7-trimethyladamantane safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 1-Bromo-3,5,7-trimethyladamantane

Cat. No.: B196015

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An In-depth Technical Guide to the Safe Handling of **1-Bromo-3,5,7-trimethyladamantane**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **1-Bromo-3,5,7-trimethyladamantane** (CAS No: 53398-55-3). The information is intended to guide laboratory personnel in the safe use, storage, and disposal of this compound, minimizing potential risks.

Chemical and Physical Properties

1-Bromo-3,5,7-trimethyladamantane is a solid organic compound with a cage-like adamantane structure.^[1] Its physical and chemical properties are summarized in the table below. This data is essential for understanding its behavior under various laboratory conditions.

| Property | Value | Source |
|-------------------|------------------------------------|--------|
| Molecular Formula | C ₁₃ H ₂₁ Br | [1][2] |
| Molecular Weight | 257.21 g/mol | [1][2] |
| Appearance | Solid | |
| Melting Point | 101-103 °C | [3] |
| Boiling Point | 254.2 °C at 760 mmHg | [1][3] |
| Density | 1.333 g/cm ³ | [1][3] |
| Flash Point | 118.9 °C | [1] |
| Vapor Pressure | 0.028 mmHg at 25°C | [1] |

Hazard Identification and Classification

1-Bromo-3,5,7-trimethyladamantane is classified as a hazardous substance. The primary hazards are associated with irritation to the eyes, skin, and respiratory system.[3]

| Hazard Class | Category | Hazard Statement |
|--------------------------------|-------------|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled |
| Eye Irritation | Category 2A | H319: Causes serious eye irritation |
| Specific target organ toxicity | Category 3 | H335: May cause respiratory irritation |

Signal Word: Warning

Hazard Statements:

- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and the integrity of the compound.

Handling

- Avoid breathing dust, vapor, mist, or gas.[\[3\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[3\]](#)
- Wash hands thoroughly after handling.

Storage

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Keep the container tightly closed.[\[3\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[3\]](#)

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure.

| Control Parameter | Recommendation |
|------------------------|---|
| Engineering Controls | Work in a well-ventilated area. A laboratory fume hood is recommended.[3] |
| Eye/Face Protection | Wear chemical safety goggles or a face shield.[3] |
| Skin Protection | Wear protective gloves (e.g., nitrile rubber) and a lab coat.[3] |
| Respiratory Protection | If ventilation is inadequate, use a NIOSH-approved respirator.[3] |

First Aid Measures

In case of exposure, immediate medical attention is necessary.

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3] |
| Skin Contact | Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention.[3] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.[3] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3] |

Fire-Fighting Measures

| Aspect | Recommendation |
|------------------------------|---|
| Suitable Extinguishing Media | Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3] |
| Specific Hazards | Emits toxic fumes under fire conditions, including carbon oxides and hydrogen bromide. [3] |
| Protective Equipment | Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3] |

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate the area.
- Wear appropriate personal protective equipment.
- Avoid generating dust.
- Carefully sweep up the spilled solid and place it in a sealed container for disposal.
- Clean the spill area with a suitable solvent.
- Ventilate the area.

Toxicological Information

Detailed toxicological studies for **1-Bromo-3,5,7-trimethyladamantane** are not readily available in the public domain. The hazard classifications are based on the available data and structural similarities to other adamantane derivatives.

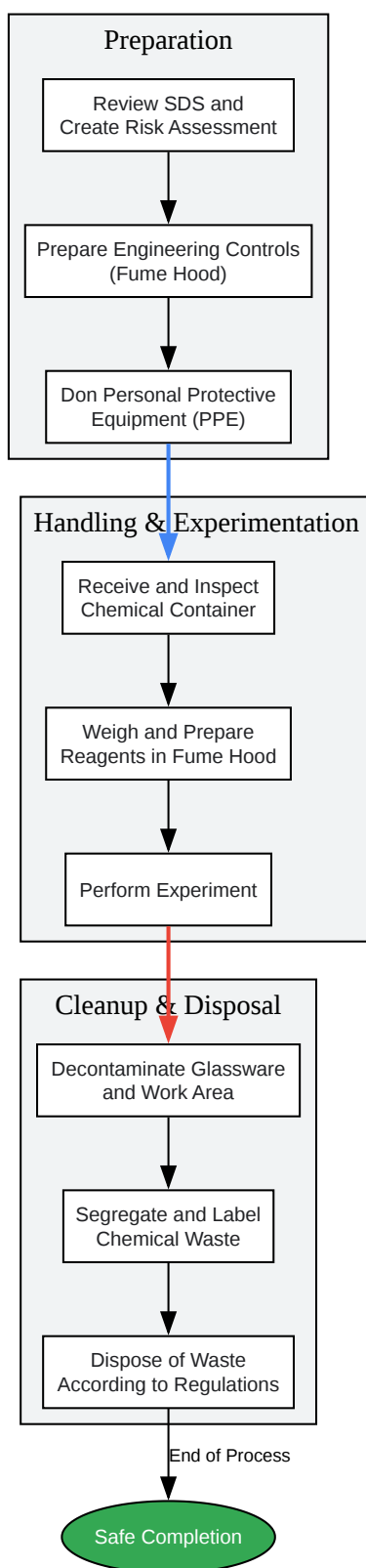
| Metric | Value |
|-----------------|--------------------------------------|
| LD50/LC50 | Not available[3] |
| Carcinogenicity | Not listed by ACGIH, IARC, or NTP[3] |

Experimental Protocols

Specific experimental protocols for determining the toxicological and safety parameters of **1-Bromo-3,5,7-trimethyladamantane** are proprietary and not publicly available. The data presented in Safety Data Sheets are summaries of results obtained from standardized testing methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Workflow for Safe Handling of 1-Bromo-3,5,7-trimethyladamantane

The following diagram illustrates the general workflow for safely handling a hazardous chemical like **1-Bromo-3,5,7-trimethyladamantane** in a research setting.



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Caption: Workflow for Safe Chemical Handling

This guide is intended to provide essential safety information for trained professionals. Always consult the most recent Safety Data Sheet from your supplier and follow all institutional and regulatory guidelines for chemical safety.

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